

An In-depth Technical Guide to the Chemical Structure and Properties of Tinidazole

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Compound of Interest

Compound Name: *Tinidazole (Standard)*

Cat. No.: *B151819*

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Introduction

Tinidazole is a second-generation 5-nitroimidazole antimicrobial agent with potent activity against protozoa and anaerobic bacteria.[1][2] A synthetic derivative of imidazole, it is structurally related to metronidazole but exhibits an extended half-life, allowing for shorter treatment regimens.[3][4] Tinidazole functions as a prodrug that requires reductive activation within susceptible microorganisms to exert its cytotoxic effects.[3][5] This document provides a comprehensive overview of the chemical structure, physicochemical properties, pharmacology, and relevant experimental methodologies for Tinidazole, intended for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

Tinidazole is chemically described as 1-[2-(ethylsulfonyl)ethyl]-2-methyl-5-nitro-1H-imidazole.[6][7] Its structure consists of a nitro-substituted imidazole ring, which is crucial for its antimicrobial activity.[6][8]

Identifier	Value
IUPAC Name	1-[2-(ethylsulfonyl)ethyl]-2-methyl-5-nitroimidazole[6]
Molecular Formula	C ₈ H ₁₃ N ₃ O ₄ S[6]
CAS Number	19387-91-8[6]
Canonical SMILES	CCS(=O)(=O)CCN1C(=NC=C1N(=O)=O)C[9]
InChI	InChI=1S/C8H13N3O4S/c1-3-16(14,15)5-4-10-7(2)9-6-8(10)11(12)13/h6H,3-5H2,1-2H3[10][11]
InChIKey	HJLSLZFTKLNFI-UHFFFAOYSA-N[10][11]

Physicochemical Properties

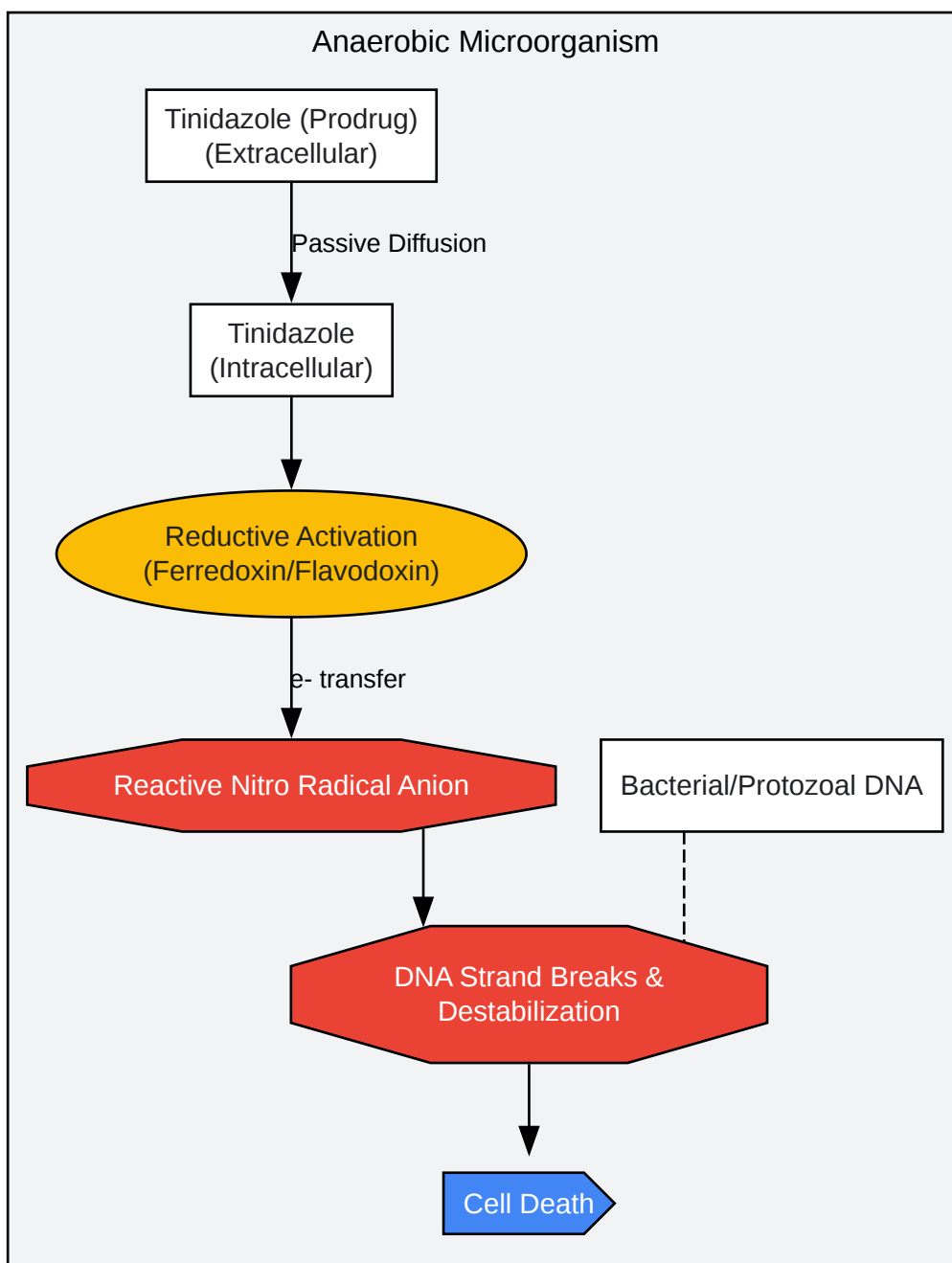
Tinidazole is a white or pale yellow crystalline powder.[4] Its key physicochemical properties are summarized in the table below.

Property	Value
Molecular Weight	247.27 g/mol [4][6]
Melting Point	118-120 °C[8]
Boiling Point (Predicted)	528.4 ± 30.0 °C[8][12]
pKa (Predicted)	2.30 ± 0.34[8]
LogP	-0.4[6]
Water Solubility	Practically insoluble[4][8][12]
Other Solubilities	Soluble in acetone and methylene chloride; sparingly soluble in methanol.[4][8][12]

Pharmacology

3.1 Mechanism of Action

Tinidazole is a prodrug that is selectively toxic to anaerobic and microaerophilic pathogens.[6][13] Its mechanism involves intracellular reduction of its nitro group by low-redox-potential electron transport proteins, such as ferredoxin, which are present in susceptible organisms.[3][6] This reduction generates a short-lived, highly reactive nitro radical anion and other cytotoxic intermediates.[5][13] These reactive species are believed to be responsible for the drug's therapeutic effects by inducing damage to DNA and other critical macromolecules, ultimately leading to microbial cell death.[6][13][14] The damage to DNA includes strand breaks and loss of helical structure, which inhibits nucleic acid synthesis and repair.[13][14][15]



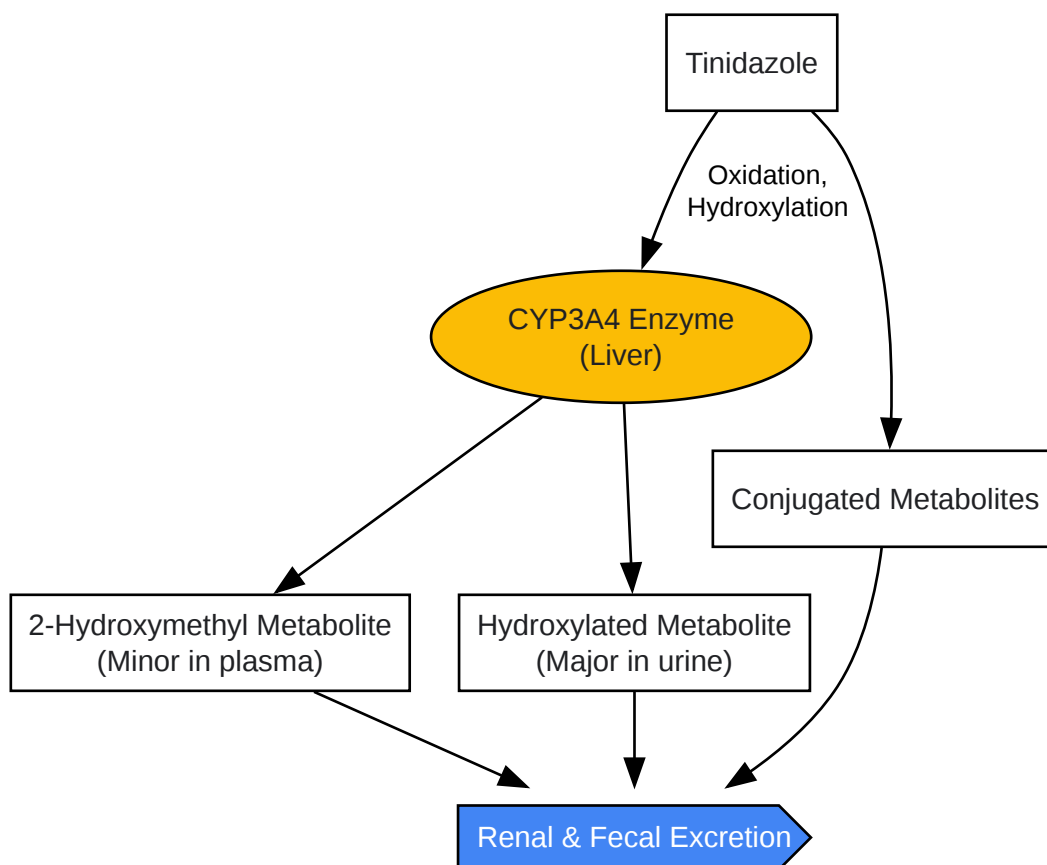
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Caption: Mechanism of action of Tinidazole.

3.2 Metabolism

Tinidazole is extensively metabolized in the liver prior to excretion, primarily by the cytochrome P450 3A4 (CYP3A4) enzyme system.[3][5][16] The metabolic processes include oxidation,

hydroxylation, and conjugation.[6] The major drug-related component found in plasma is unchanged Tinidazole, along with a small amount of the 2-hydroxymethyl metabolite.[6] Another significant metabolite identified in urine is ethyl 2-(5-hydroxy-2-methyl-4-nitro-1-imidazolyl)ethyl sulphone, which results from hydroxylation and nitro-group migration.[17]



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Caption: Metabolic pathway of Tinidazole.

3.3 Pharmacokinetics (ADME)

Following oral administration, Tinidazole is rapidly and almost completely absorbed, with a bioavailability of approximately 100%.[3] It is widely distributed throughout body tissues and fluids, including crossing the blood-brain barrier.[18] Excretion occurs primarily through the kidneys (20-25% as unchanged drug) and to a lesser extent in the feces (12%).[3][5][18]

Pharmacokinetic Parameter	Value
Bioavailability	~100% [3]
Tmax (Time to Peak Concentration)	1.6 (±0.7) hours
Cmax (Peak Plasma Concentration)	47.7 (±7.5) µg/mL (after 2g dose) [18]
Plasma Half-life (T _{1/2})	12-14 hours [3]
Volume of Distribution (Vd)	~50 Liters [4] [18]
Plasma Protein Binding	12% [4] [18]
Metabolism	Hepatic, primarily via CYP3A4 [3] [5] [19]
Excretion	Urine (20-25% unchanged), Feces (~12%) [5] [18]

3.4 Spectrum of Antimicrobial Activity

Tinidazole is effective against a range of protozoal pathogens and anaerobic bacteria.[\[3\]](#)[\[4\]](#) It shows minimal activity against aerobic bacteria due to the absence of the necessary low-redox-potential enzyme systems required for its activation.[\[3\]](#)

Organism	Type	Minimum Inhibitory Concentration (MIC)
Trichomonas vaginalis	Protozoa	2.5 mg/L [8] [12]
Giardia lamblia (G. duodenalis)	Protozoa	N/A (Clinically effective) [5]
Entamoeba histolytica	Protozoa	0.3–2.5 mg/L [8] [12]
Gardnerella vaginalis	Bacteria	0.2–2 mg/L [8] [12]
Bacteroides fragilis	Bacteria	N/A (Clinically effective) [3]
Clostridium species	Bacteria	N/A (Clinically effective) [3]
Helicobacter pylori	Bacteria	0.5 mg/L [8] [12]

Experimental Protocols

4.1 Protocol for Determination of Aqueous Solubility

The aqueous solubility of Tinidazole can be determined using the saturation shake-flask method. This protocol provides a general framework.

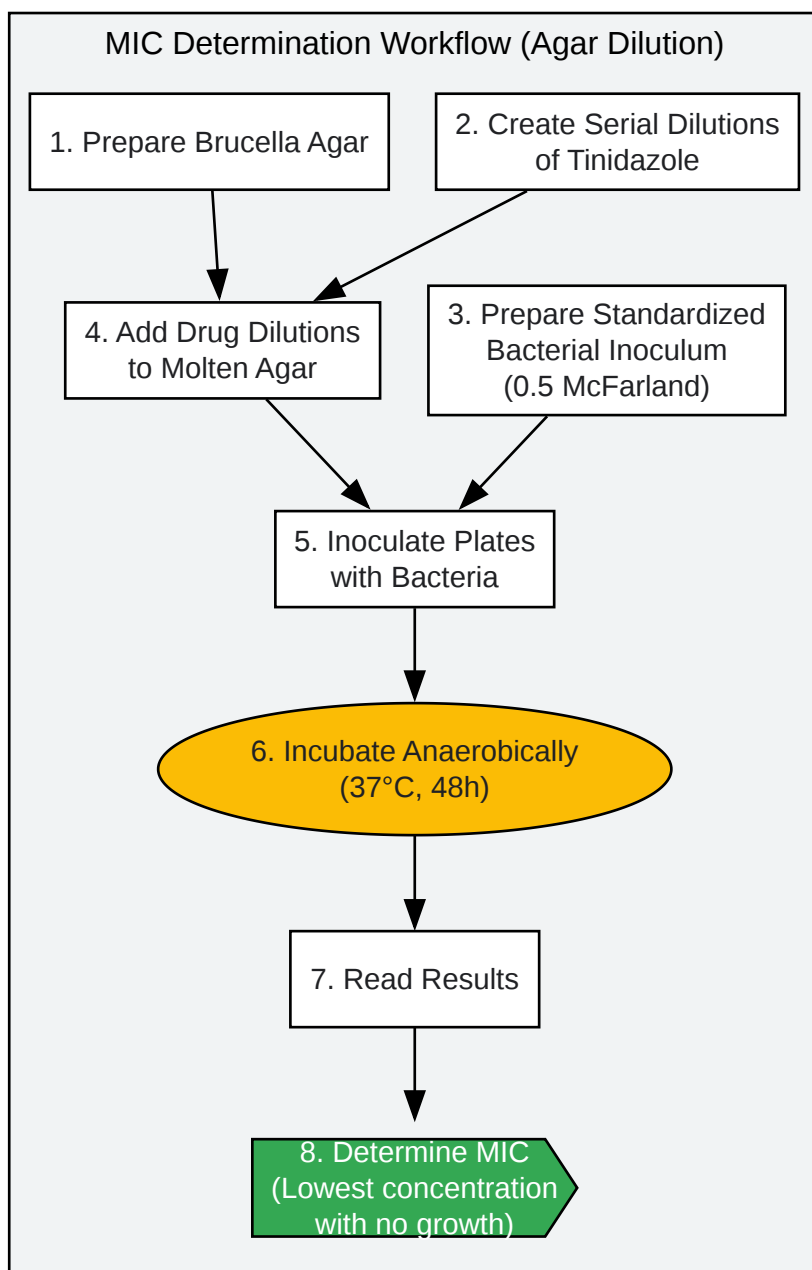
- **Preparation:** Add an excess amount of Tinidazole powder to a flask containing a known volume of deionized water (or a specific buffer solution, e.g., PBS pH 7.4).[\[20\]](#)[\[21\]](#)
- **Equilibration:** Seal the flask and agitate it at a constant temperature (e.g., 25°C) and speed for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[20\]](#)
- **Separation:** After equilibration, cease agitation and allow undissolved particles to settle. Centrifuge or filter the suspension (using a filter that does not bind the drug, e.g., 0.22 µm PVDF) to obtain a clear, saturated solution.
- **Quantification:** Dilute the saturated solution with an appropriate solvent (e.g., methanol or 0.1 N HCl).[\[21\]](#)[\[22\]](#) Measure the absorbance of the diluted solution using a UV-Vis spectrophotometer at Tinidazole's absorption maximum ($\lambda_{\text{max}} \approx 275 \text{ nm}$ or 317 nm).[\[8\]](#)[\[22\]](#)
- **Calculation:** Calculate the concentration of Tinidazole in the saturated solution using a pre-established standard curve, and express the solubility in units such as mg/L or µg/mL.[\[20\]](#)

4.2 Protocol for Antimicrobial Susceptibility Testing (MIC Determination)

The Minimum Inhibitory Concentration (MIC) of Tinidazole against anaerobic bacteria can be determined using the agar dilution method as recommended by the Clinical and Laboratory Standards Institute (CLSI).

- **Media Preparation:** Prepare a suitable agar medium for anaerobic bacteria, such as Brucella agar supplemented with hemin, vitamin K1, and laked sheep blood.[\[23\]](#)
- **Drug Dilution:** Prepare a stock solution of Tinidazole. Perform serial two-fold dilutions of the drug and incorporate them into molten agar to create plates with a range of final concentrations.[\[23\]](#)

- **Inoculum Preparation:** Culture the test organism under anaerobic conditions to achieve a standardized turbidity (e.g., 0.5 McFarland standard). Dilute this suspension to achieve a final inoculum density of approximately 10^5 colony-forming units (CFU) per spot.[\[23\]](#)
- **Inoculation:** Using a multipoint inoculator, spot the standardized bacterial suspension onto the surface of the agar plates containing the various Tinidazole concentrations. Include a drug-free control plate.
- **Incubation:** Incubate the plates under anaerobic conditions (e.g., in an anaerobic jar or chamber) at 37°C for 48 hours.[\[23\]](#)
- **Result Interpretation:** The MIC is defined as the lowest concentration of Tinidazole that completely inhibits the visible growth of the organism.[\[23\]](#)



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